

Application Note: Field Study Design for J9Z38 Dissipation Experiments

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Compound of Interest

Compound Name: J9Z38
CAS No.: 1414864-34-8
Cat. No.: B12367428

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Introduction

J9Z38 is a novel, systemic fungicide developed for the control of powdery mildew (*Erysiphe necator*) in viticulture. Understanding its environmental fate and persistence is crucial for regulatory approval and for establishing safe agricultural practices. This document provides a detailed protocol for a field study designed to investigate the dissipation of **J9Z38** in a vineyard ecosystem. The primary objectives are to determine the rate of dissipation of **J9Z38** in soil and to quantify its residue levels in grape foliage and fruit over time.

Target Audience

This document is intended for researchers, scientists, and drug development professionals involved in the environmental risk assessment of new agricultural chemicals.

Experimental Protocols

1. Site Selection and Characterization

A representative vineyard with a history of uniform management practices should be selected. The site should have well-drained loamy sand soil and a slope of less than 2%. A comprehensive soil analysis will be conducted prior to the study to determine physicochemical properties, including texture, pH, organic matter content, and microbial biomass. Meteorological data, including temperature, humidity, rainfall, and wind speed, will be recorded continuously throughout the study period using an on-site weather station.

2. Experimental Design

The field trial will be a randomized complete block design with four replicate plots for each treatment group (treated and untreated control). Each plot will consist of a row of 10 grapevines. A buffer zone of at least two untreated rows will be maintained between plots to prevent cross-contamination.

3. Test Substance Application

J9Z38 will be applied as a foliar spray at the recommended commercial rate. The application will be performed using a calibrated airblast sprayer to ensure uniform coverage. The application will be conducted once, at the beginning of the fruiting season.

4. Sampling Procedures

4.1. Soil Sampling

Soil samples will be collected from both treated and control plots at 0 (pre-application), 1, 3, 7, 14, 30, 60, and 90 days post-application. At each sampling interval, 20 soil cores (2.5 cm diameter) will be randomly collected from the top 15 cm of soil in each plot and composited. Samples will be placed in labeled polyethylene bags, transported on ice to the laboratory, and stored at -20°C until analysis.

4.2. Foliage Sampling

Grape leaf samples will be collected from each plot at the same time intervals as the soil samples. Fifty mature leaves will be randomly collected from the upper, middle, and lower canopy of the vines in each plot. The leaves will be composited, placed in labeled bags, transported on ice, and stored at -20°C.

4.3. Grape Sampling

Grape bunches will be collected at 30, 60, and 90 days post-application (or at commercial maturity). Ten bunches per plot will be randomly collected, and the grapes will be separated from the stems. The grape samples will be homogenized, placed in labeled containers, and stored at -20°C.

5. Analytical Methodology

J9Z38 residues in soil, foliage, and grape samples will be extracted using an appropriate organic solvent and purified by solid-phase extraction. Quantification will be performed using high-performance liquid chromatography with tandem mass spectrometry (HPLC-MS/MS). The method will be validated for linearity, accuracy, precision, and limits of detection and quantification.

6. Data Analysis

The dissipation kinetics of **J9Z38** in soil will be determined by fitting the concentration data to a first-order kinetic model. The half-life (DT50) of **J9Z38** in soil will be calculated. Residue levels in foliage and grapes will be reported as mean concentrations \pm standard deviation.

Data Presentation

Table 1: Soil Physicochemical Properties

Parameter	Value
Soil Texture	Loamy Sand
pH	6.5
Organic Matter (%)	2.1
Cation Exchange Capacity (meq/100g)	12.5
Bulk Density (g/cm ³)	1.45

Table 2: Dissipation of **J9Z38** in Soil

Days Post-Application	Mean Concentration (mg/kg) ± SD
0	< 0.01
1	1.85 ± 0.21
3	1.52 ± 0.18
7	1.10 ± 0.15
14	0.75 ± 0.09
30	0.32 ± 0.04
60	0.11 ± 0.02
90	< 0.01

 Table 3: **J9Z38** Residues in Grape Foliage

Days Post-Application	Mean Concentration (mg/kg) ± SD
0	< 0.01
1	25.6 ± 3.1
3	20.1 ± 2.5
7	14.8 ± 1.9
14	8.2 ± 1.1
30	3.5 ± 0.5
60	1.2 ± 0.2
90	0.4 ± 0.1

 Table 4: **J9Z38** Residues in Grapes

Days Post-Application	Mean Concentration (mg/kg) \pm SD
30	0.58 \pm 0.07
60	0.21 \pm 0.03
90	0.05 \pm 0.01

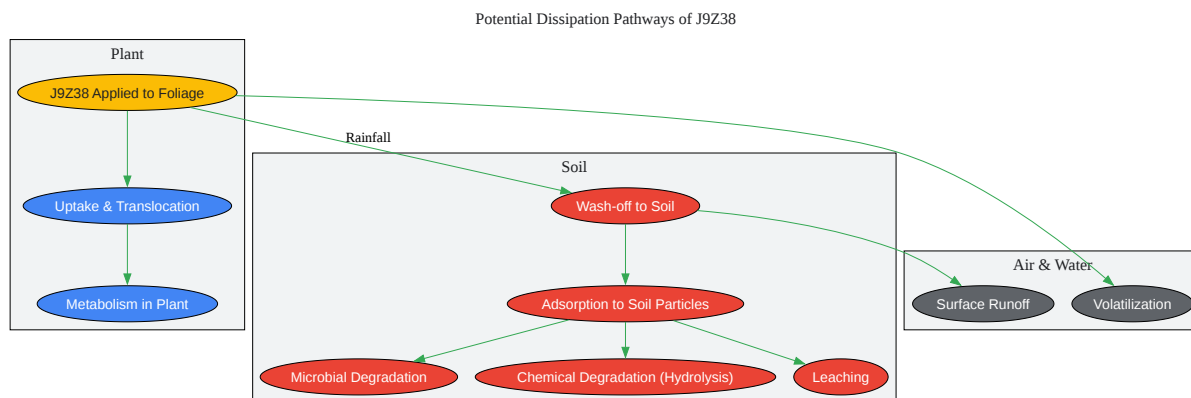
Mandatory Visualization

Experimental Workflow for J9Z38 Dissipation Study



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J9Z38 Field Study Workflow



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J9Z38 Dissipation Pathways

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